

# In-Depth Analysis of Methyl 4-Nitrobutanoate: Molecular Weight Determination

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## Compound of Interest

Compound Name: Methyl 4-nitrobutanoate

Cat. No.: B135756

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This document provides a detailed guide on the determination of the molecular weight of **Methyl 4-nitrobutanoate**, a compound relevant to professionals in chemical research and drug development.

## Molecular Identity and Formula

**Methyl 4-nitrobutanoate** is an organic compound classified as a nitro compound and a butyric acid derivative.<sup>[1][2]</sup> Its structure consists of a four-carbon butanoate chain with a nitro group (NO<sub>2</sub>) at the fourth position and a methyl ester group. The established molecular formula for this compound is C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub>.<sup>[1][2][3][4]</sup>

## Calculation of Molecular Weight

The molecular weight (or molar mass) of a compound is calculated by summing the atomic weights of its constituent atoms. The calculation for **Methyl 4-nitrobutanoate** is based on its molecular formula, C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub>.

### 2.1 Experimental Protocol: Molecular Weight Calculation

The standard method for calculating the molecular weight from a molecular formula involves the following steps:

- Identify the Elements: Determine all unique elements present in the compound from its molecular formula (Carbon, Hydrogen, Nitrogen, Oxygen).

- Count Atoms: Count the number of atoms for each element.
- Obtain Atomic Weights: Use the standard atomic weight for each element as provided by IUPAC.
  - Carbon (C): ~12.011 u<sup>[5][6][7][8]</sup>
  - Hydrogen (H): ~1.008 u<sup>[9][10][11]</sup>
  - Nitrogen (N): ~14.007 u<sup>[12][13][14]</sup>
  - Oxygen (O): ~15.999 u<sup>[15][16]</sup>
- Calculate Total Mass: For each element, multiply the atom count by its atomic weight.
- Summation: Sum the total masses of all elements to obtain the final molecular weight of the compound.

## 2.2 Data Presentation: Summary of Calculation

The quantitative data used in the molecular weight calculation is summarized in the table below for clarity and easy comparison.

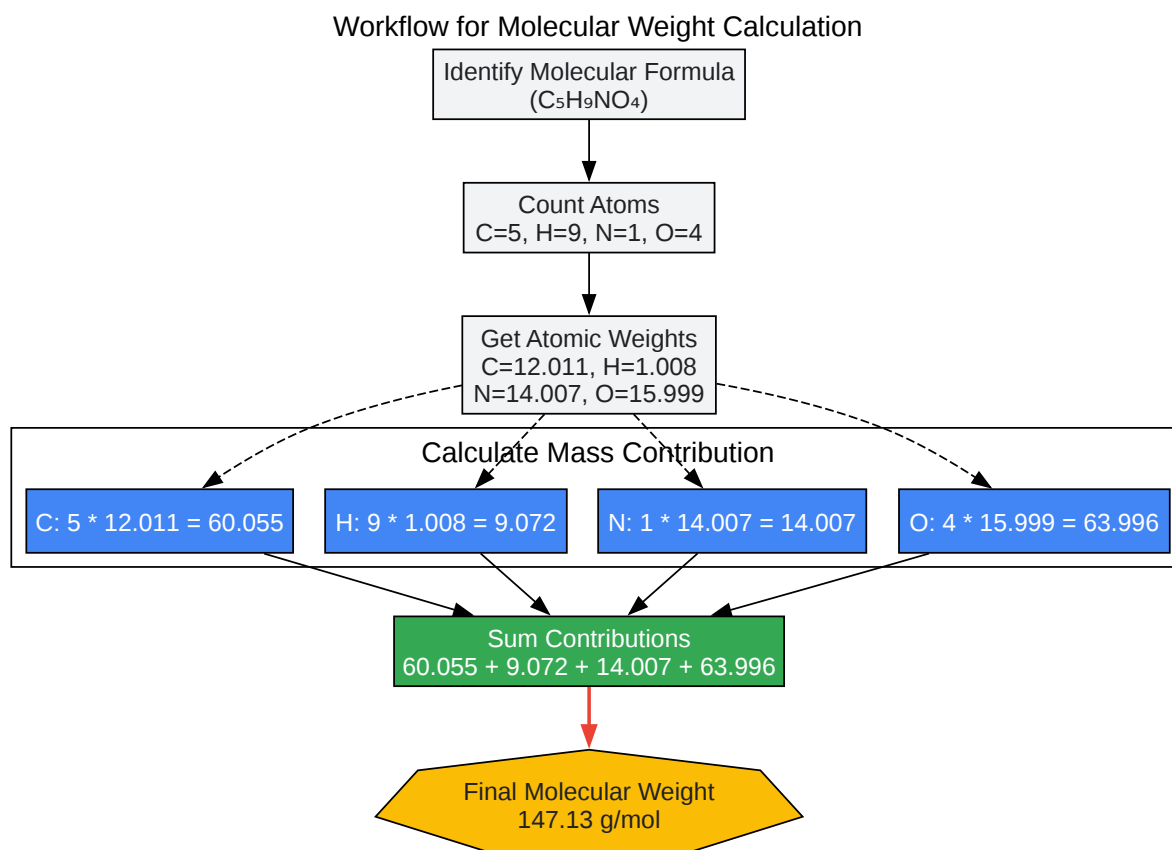
Element	Symbol	Atom Count	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	5	12.011	60.055
Hydrogen	H	9	1.008	9.072
Nitrogen	N	1	14.007	14.007
Oxygen	O	4	15.999	63.996
Total	147.130			

Based on this calculation, the molecular weight of **Methyl 4-nitrobutanoate** is 147.13 g/mol .

[3][4]

## Visualization of Calculation Workflow

The logical relationship for the calculation of molecular weight is illustrated in the following diagram.



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Diagram for calculating molecular weight.

## Conclusion

The molecular weight of **Methyl 4-nitrobutanoate** is definitively calculated to be 147.13 g/mol . This value is fundamental for stoichiometric calculations, preparation of solutions, and analytical characterization in a research and development setting. Experimental verification of this molecular weight can be performed using techniques such as mass spectrometry, which would provide the mass-to-charge ratio of the molecular ion.

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